A Comparative Guide to the Spectroscopic Characterization of 2-Ethoxy-3,5-dinitropyridine

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Compound of Interest

Compound Name:	*2-Ethoxy-3,5-dinitropyridine*
CAS No.:	*18617-41-9*
Cat. No.:	*B100253*

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In the landscape of modern chemical research and pharmaceutical development, the precise structural elucidation of novel compounds is paramount. **2-Ethoxy-3,5-dinitropyridine**, a member of the electron-deficient dinitropyridine family, presents a unique substitution pattern that warrants a thorough spectroscopic investigation. These compounds are of significant interest as precursors for energetic materials, agrochemicals, and biologically active agents.[1] This guide provides a comprehensive comparison of the expected and observed spectroscopic data (NMR, IR, and MS) for **2-Ethoxy-3,5-dinitropyridine**, drawing comparisons with its close structural analogs to offer a robust framework for its characterization.

While direct experimental spectra for **2-Ethoxy-3,5-dinitropyridine** are not readily available in the public domain, this guide leverages data from its synthetic precursor, 2-chloro-3,5-dinitropyridine, and its closest structural analog, 2-methoxy-3,5-dinitropyridine, to predict its spectral features. This comparative approach is essential for researchers working with novel derivatives where reference data is scarce.

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The Significance of Spectroscopic Analysis for Dinitropyridines

The dinitropyridine scaffold is characterized by a highly electron-deficient aromatic ring due to the strong electron-withdrawing nature of the two nitro groups. This electronic environment significantly influences the chemical shifts in NMR spectroscopy, the vibrational frequencies in IR spectroscopy, and the fragmentation patterns in mass spectrometry. A multi-technique spectroscopic approach is therefore indispensable for unambiguous structure confirmation and purity assessment.

Comparative Spectroscopic Data

The following tables summarize the available and predicted spectroscopic data for **2-Ethoxy-3,5-dinitropyridine** and its key analogs.

Table 1: 1H NMR Spectral Data Comparison (Predicted vs. Experimental)

Compound	H-4 (δ, ppm)	H-6 (δ, ppm)	Other Protons (δ, ppm)	Solvent
2-Ethoxy-3,5-dinitropyridine	~9.2 (d)	~8.9 (d)	~4.6 (q, 2H, OCH2), ~1.5 (t, 3H, CH3)	CDCl3
2-Chloro-3,5-dinitropyridine	9.15 (d)	8.85 (d)	-	CDCl3
2-Methoxy-3,5-dinitropyridine	9.1 (d)	8.7 (d)	4.2 (s, 3H, OCH3)	CDCl3

Table 2: 13C NMR Spectral Data Comparison (Predicted vs. Experimental)

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Compound	C-2 (δ, ppm)	C-3 (δ, ppm)	C-4 (δ, ppm)	C-5 (δ, ppm)	C-6 (δ, ppm)	Other Carbons (δ, ppm)	Solvent
2-Ethoxy-3,5-dinitropyridine	~160	~145	~135	~140	~148	~65 (OCH2), ~14 (CH3)	CDCl3
2-Chloro-3,5-dinitropyridine	150.1	144.8	134.2	139.5	147.2	-	CDCl3
2-Methoxy-3,5-dinitropyridine	161.2	144.5	134.8	139.8	147.5	55.0 (OCH3)	CDCl3

Table 3: Key IR Absorption Bands (cm-1)

Functional Group	Expected for 2-Ethoxy-3,5-dinitropyridine	2-Chloro-3,5-dinitropyridine	2-Methoxy-3,5-dinitropyridine
NO2 Asymmetric Stretch	~1530-1550	1535	1540
NO2 Symmetric Stretch	~1340-1360	1350	1355
C-O-C Stretch	~1250-1270 (asym), ~1030-1050 (sym)	-	~1260, ~1040
C=N, C=C Stretch (Aromatic)	~1600, ~1470	1595, 1475	1600, 1480

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Table 4: Mass Spectrometry Data (m/z)

Compound	Molecular Ion [M]+•	Key Fragments
2-Ethoxy-3,5-dinitropyridine	213.04	[M-NO2]+, [M-OC2H5]+, [M-C2H4]+• (from ethoxy group)
2-Chloro-3,5-dinitropyridine	202.97	[M-NO2]+, [M-Cl]+
2-Methoxy-3,5-dinitropyridine	199.02	[M-NO2]+, [M-OCH3]+

In-Depth Spectral Analysis and Interpretation

Nuclear Magnetic Resonance (NMR) Spectroscopy

1H NMR: The proton NMR spectrum is anticipated to be the most informative for routine characterization. The two aromatic protons on the dinitropyridine ring (H-4 and H-6) are expected to appear as distinct doublets at very high chemical shifts (downfield), likely between 8.5 and 9.5 ppm. This significant downfield shift is a direct consequence of the strong deshielding effect of the two electron-withdrawing nitro groups and the pyridine nitrogen. The ethoxy group should present as a quartet for the methylene protons (OCH2) around 4.6 ppm and a triplet for the methyl protons (CH3) around 1.5 ppm. The coupling between these two signals (typically J ≈ 7 Hz) is a key identifier.

13C NMR: The carbon spectrum will show five signals for the pyridine ring and two for the ethoxy group. The carbon attached to the ethoxy group (C-2) is expected to be the most downfield of the pyridine carbons due to the electronegativity of the attached oxygen. The carbons bearing the nitro groups (C-3 and C-5) will also be significantly downfield.

Infrared (IR) Spectroscopy

The IR spectrum provides crucial information about the functional groups present. The most prominent and diagnostic peaks for **2-Ethoxy-3,5-dinitropyridine** will be the strong asymmetric and symmetric stretching vibrations of the nitro groups, expected around 1530-1550 cm-1 and 1340-1360 cm-1, respectively. The presence of the ethoxy group will be confirmed by the C-O-C stretching bands.

Mass Spectrometry (MS)

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Electron ionization mass spectrometry (EI-MS) will provide the molecular weight and valuable fragmentation information. The molecular ion peak ([M]+•) for **2-Ethoxy-3,5-dinitropyridine** is expected at m/z 213. Common fragmentation pathways for nitroaromatic compounds include the loss of a nitro group ([M-NO2]+). For the ethoxy substituent, characteristic losses of an ethoxy radical ([M-OC2H5]+) or an ethene molecule ([M-C2H4]+•) are anticipated.

Experimental Protocols

To ensure data integrity and reproducibility, the following detailed protocols are recommended for the spectroscopic analysis of **2-Ethoxy-3,5-dinitropyridine** and its analogs.

NMR Data Acquisition

- Sample Preparation: Dissolve 5-10 mg of the purified compound in approximately 0.7 mL of a deuterated solvent (e.g., CDCl3 or DMSO-d6). The choice of solvent is critical and should be based on the solubility of the compound.
- Instrumentation: Utilize a high-field NMR spectrometer (e.g., 400 MHz or higher) for optimal signal dispersion and resolution.[2]
- 1H NMR Acquisition:
  - Acquire a standard one-dimensional proton spectrum.
  - Set the spectral width to encompass a range of 0-12 ppm.
  - Employ a sufficient number of scans to achieve a good signal-to-noise ratio, particularly for less concentrated samples.
- 13C NMR Acquisition:
  - Obtain a proton-decoupled 13C spectrum.
  - Set the spectral width to 0-200 ppm.
  - A larger number of scans will be necessary compared to 1H NMR due to the lower natural abundance of 13C.

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IR Data Acquisition

- Sample Preparation: For solid samples, the Attenuated Total Reflectance (ATR) technique is recommended for its simplicity and minimal sample preparation. Alternatively, a KBr pellet can be prepared.
- Instrumentation: Use a Fourier-Transform Infrared (FTIR) spectrometer.
- Data Collection:
  - Record a background spectrum of the empty ATR crystal or KBr pellet.
  - Place the sample on the ATR crystal or insert the KBr pellet into the sample holder.
  - Collect the sample spectrum over a range of 4000-400 cm-1.

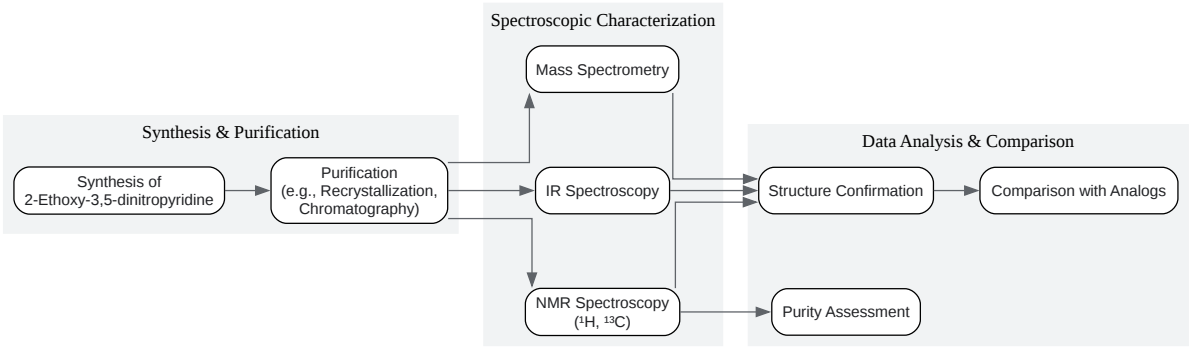
Mass Spectrometry Data Acquisition

- Sample Introduction: For volatile and thermally stable compounds, Gas Chromatography-Mass Spectrometry (GC-MS) is ideal. Direct infusion via a solids probe can be used for less volatile samples.
- Ionization: Electron Ionization (EI) at a standard energy of 70 eV is typically used to generate reproducible fragmentation patterns.
- Mass Analysis: A quadrupole or time-of-flight (TOF) mass analyzer will provide accurate mass-to-charge ratio measurements.

Visualizing the Workflow

The following diagram illustrates the logical workflow for the comprehensive spectroscopic characterization of **2-Ethoxy-3,5-dinitropyridine**.

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Caption: General analytical workflow for the characterization of **2-Ethoxy-3,5-dinitropyridine**.

Conclusion

The structural characterization of **2-Ethoxy-3,5-dinitropyridine**, while challenging due to the limited availability of direct reference spectra, can be confidently achieved through a systematic and comparative spectroscopic approach. By leveraging data from its precursor and a close structural analog, researchers can predict and interpret the NMR, IR, and MS data with a high degree of confidence. The detailed protocols and workflow provided in this guide offer a robust framework for scientists and drug development professionals to successfully elucidate the structure of this and other novel dinitropyridine derivatives, ensuring the integrity and validity of their research.

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